Solubility Data & Characterization Guide: N-butyl-N-methyl-2,2-diphenylacetamide

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Compound of Interest

Compound Name:	*N-butyl-N-methyl-2,2-diphenylacetamide*
Cat. No.:	*B3833146*

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Executive Summary & Compound Profile

N-butyl-N-methyl-2,2-diphenylacetamide (Molecular Formula: ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

) is a tertiary amide structurally derived from the herbicide Diphenamid. The substitution of a methyl group with a butyl chain increases the compound's lipophilicity, significantly altering its solvation thermodynamics compared to its dimethyl analog.

Understanding its solubility in organic solvents is critical for:

- Process Optimization: Designing crystallization and purification steps during synthesis.
- Formulation: Developing stable liquid concentrates or emulsifiable systems.
- Bioavailability: Predicting dissolution rates in biological or environmental matrices.

Structural & Physicochemical Context

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Property	N-butyl-N-methyl-2,2-diphenylacetamide (Target)	Diphenamid (Reference Analog)
CAS No.	Not Listed (Research Grade)	957-51-7
Formula	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">	
Mol. Weight	281.40 g/mol	239.32 g/mol
Predicted LogP	~3.2 - 3.5 (High Lipophilicity)	2.17
Physical State	Solid (Crystalline)	Solid (MP: 134.5–135.5 °C)

Predictive Solubility Analysis

Based on the Hansen Solubility Parameters (HSP) and the "Like Dissolves Like" principle, the introduction of the butyl chain (

) imparts the following solubility shifts relative to Diphenamid:

- Enhanced Solubility in Non-Polar Solvents: Expect higher mole fraction solubility in solvents like Toluene, Xylene, and n-Heptane due to increased Van der Waals interactions.
- Reduced Water Solubility: The butyl group reduces the polarity density, making the compound practically insoluble in water (

).
- High Solubility in Polar Aprotic Solvents: Solvents like Acetone, DMF, and Ethyl Acetate will remain excellent solvents due to dipole-dipole interactions with the amide carbonyl.

Reference Data: Diphenamid Solubility (Benchmark)

Use these values as a baseline minimum for the N-butyl analog in organic solvents.

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Solvent	Solubility (g/100 mL) @ 27°C	Solvation Mechanism
Acetone	18.90	Dipole-Dipole / Hydrogen Bonding (Acceptor)
DMF	16.50	Strong Dipole Interaction
Xylene	5.01	- Stacking & Dispersion Forces
Water	0.026	Hydrophobic Exclusion

Experimental Protocol: Determination of Solubility

To generate precise solubility data (mole fraction

), follow this standard Isothermal Saturation Method. This protocol ensures thermodynamic equilibrium is reached and validated.

Materials & Apparatus

- Compound: **N-butyl-N-methyl-2,2-diphenylacetamide** (Purity

  , recrystallized).
- Solvents: Analytical grade (HPLC grade preferred) Methanol, Ethanol, Isopropanol, Acetone, Acetonitrile, Ethyl Acetate, Toluene.
- Apparatus:
  - Double-jacketed glass vessel (50 mL) with magnetic stirring.
  - Smart thermostatic water bath (Control accuracy

).
  - Syringe filters (0.45

    m PTFE).

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- HPLC-UV system for quantification.

Workflow Diagram



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Caption: Step-by-step Isothermal Saturation workflow for determining thermodynamic solubility.

Procedure Steps

- Preparation: Add excess solid solute to 20 mL of solvent in the jacketed vessel.
- Equilibration: Stir continuously at the set temperature (

) for 24 hours.
- Validation: Stop stirring and let settle for 2 hours. Take a sample. Stir for another 4 hours and sample again. If concentrations match within

  , equilibrium is reached.
- Sampling: Withdraw 1-2 mL of supernatant using a pre-warmed syringe. Filter immediately through a 0.45

  m PTFE filter into a pre-weighed vial.
- Gravimetric Check (Optional): Evaporate solvent and weigh residue for rough estimate.
- HPLC Analysis: Dilute the filtrate with mobile phase and analyze peak area against a calibration curve.

Thermodynamic Modeling Framework

Once experimental data is obtained, use these models to correlate solubility with temperature and derive thermodynamic parameters.

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Modified Apelblat Equation

This semi-empirical model typically provides the best fit for amide solubility in organic solvents.

- : Mole fraction solubility[1]
- : Absolute temperature (K)[2]
- : Empirical model parameters derived via regression.

Van't Hoff Analysis (Dissolution Thermodynamics)

To calculate the enthalpy (

) and entropy (

) of dissolution:

- Plot:

  vs.

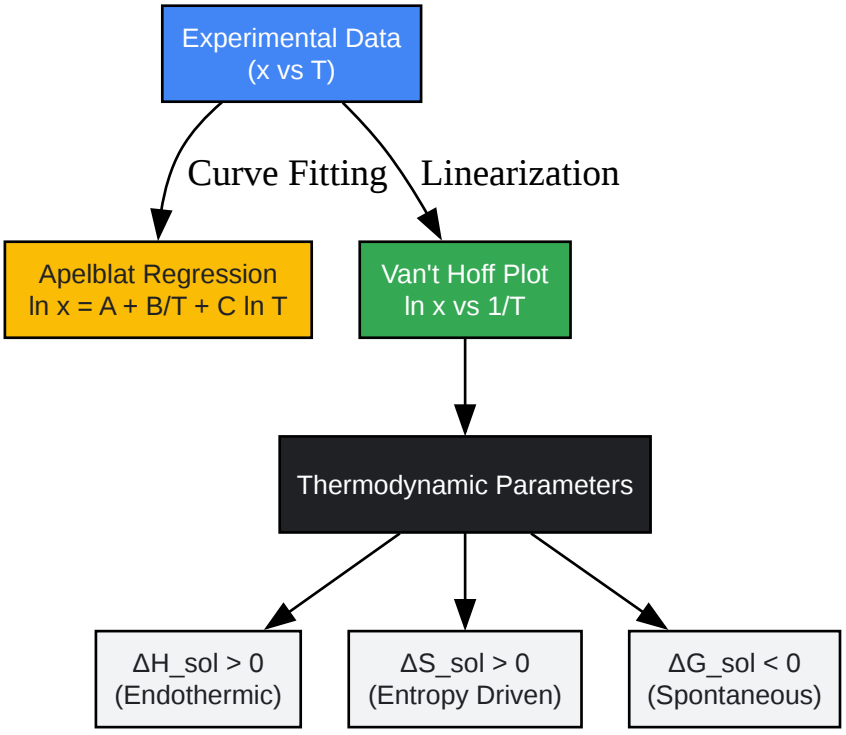
  .
- Slope:

  (Endothermic processes will have a negative slope, indicating solubility increases with T).
- Intercept:

  .

Thermodynamic Logic Diagram

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Caption: Logical flow for extracting thermodynamic parameters from raw solubility data.

References

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